Technical Guide: Reactivity and Stability of 1-Biphenylenecarbonyl Chloride[1][2]

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Compound of Interest	
Compound Name:	*1-Biphenylenecarbonyl chloride*
CAS No.:	*844891-07-2*
Cat. No.:	*B1608041*

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Executive Summary

1-Biphenylenecarbonyl chloride (CAS: 844891-07-2) is a specialized acyl chloride derivative of biphenylene, a tricyclic hydrocarbon featuring a cyclobutadiene ring fused between two benzene rings.[1] Unlike its structural cousin biphenyl, biphenylene possesses significant anti-aromatic character and ring strain in its central four-membered ring.[1]

This compound serves as a critical electrophilic building block for introducing the biphenylene-1-yl moiety, a rigid, planar, and pharmacologically distinct scaffold. Its synthesis and handling require specific protocols to navigate the unique regioselectivity of the biphenylene core (1- vs. 2-position) and to prevent premature ring opening of the strained system.

Chemical Structure & Electronic Properties

The biphenylene core is distinct from biphenyl due to the central four-membered ring, which imposes planarity and significant ring strain (~65-70 kcal/mol).

- Regiochemistry (The Critical Distinction):

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- Position 1 (Alpha): Adjacent to the ring fusion. This position is deactivated towards electrophilic aromatic substitution (EAS) but is the kinetically favored site for lithiation due to enhanced s-character of the C-H bond (similar to cyclopropane acidity).
- Position 2 (Beta): Distal to the ring fusion. This position is the standard site for EAS (e.g., Friedel-Crafts acylation), behaving similarly to the 2-position of fluorene.

Implication for Researchers: You cannot synthesize the 1-isomer via standard Friedel-Crafts acylation; that route yields the 2-isomer.[1] The 1-isomer must be accessed via directed lithiation.[1]

Synthesis Protocol

The synthesis of **1-biphenylenecarbonyl chloride** relies on exploiting the acidity of the 1-proton rather than the nucleophilicity of the pi-system.

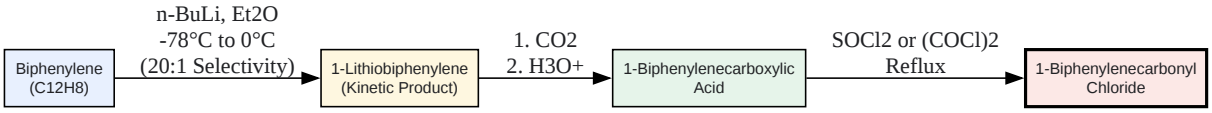
Validated Synthetic Pathway

Step 1: Regioselective Lithiation Reaction of biphenylene with n-butyllithium (n-BuLi) in ether/THF at low temperature yields 1-lithiobiphenylene with high regioselectivity (~20:1 ratio of 1-Li to 2-Li).[1]

Step 2: Carboxylation Quenching the lithiated intermediate with dry CO_2 (solid or gas) yields 1-biphenylenecarboxylic acid.

Step 3: Chlorination Conversion of the carboxylic acid to the acid chloride using thionyl chloride ($SOCl_2$) or oxalyl chloride.

Synthesis Workflow Diagram



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Caption: Kinetic lithiation pathway to access the 1-isomer, bypassing the thermodynamic preference for 2-substitution.

Reactivity Profile

The reactivity of **1-biphenylenecarbonyl chloride** is dual-natured: the high reactivity of the acyl chloride group and the latent reactivity of the strained biphenylene core.

Acyl Chloride Reactivity (Standard)

The -COCl group undergoes rapid nucleophilic acyl substitution.

- Hydrolysis: Reacts violently with water to reform the carboxylic acid and HCl gas.
- Amidation: Reacts with primary/secondary amines to form 1-biphenylenecarboxamides.[1] This is the primary route for generating drug-like candidates.[1]
- Esterification: Reacts with alcohols/phenols to form esters.

Biphenylene Core Reactivity (Unique Risks)

- Ring Opening (Transition Metal Catalyzed): The central 4-membered ring is susceptible to oxidative addition by low-valent transition metals (Ni, Pd, Rh).
  - Warning: If using Pd-catalyzed cross-coupling (e.g., Sonogashira or Suzuki) on a derivative, mild conditions are required to prevent cleavage of the central ring into a biphenyl derivative.
- Electrophilic Substitution: The -COCl group is electron-withdrawing (meta-directing in benzene terms).[1] However, in biphenylene, it further deactivates the ring system. Subsequent EAS reactions will likely occur on the unsubstituted ring at Position 2' (distal ring).

Stability & Handling Protocols

Stability Data Summary

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Parameter	Status	Notes
Moisture Sensitivity	High	Hydrolyzes rapidly.[1] Store under inert atmosphere (Ar/N_2).
Thermal Stability	Moderate	Stable up to ~150°C. Avoid prolonged heating >200°C to prevent ring strain release.
Light Sensitivity	Low	Generally stable, but amber vials recommended for long-term storage.[1]
Solubility	Good	Soluble in DCM, THF, Toluene, Chloroform. Reacts with protic solvents.

Storage & Safety

- Storage: Keep at +2°C to +8°C in a tightly sealed container under argon.
- PPE: Wear chemical-resistant gloves and a face shield.[1] The compound releases HCl upon contact with moisture; handle in a fume hood.
- Quenching: Quench excess reagent with methanol or aqueous sodium bicarbonate slowly in an ice bath.

Applications in Drug Discovery

The biphenylene scaffold acts as a bioisostere for biphenyl or fluorene.

- Rigidity: The 1-substituent is held at a fixed angle relative to the tricyclic plane, offering a unique vector for engaging receptor pockets that flexible biphenyls cannot achieve.
- Metabolic Stability: The 1-position is sterically protected, potentially reducing metabolic clearance compared to the more exposed 4-position of biphenyls.

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- Pi-Stacking: The planar, electron-rich system allows for strong pi-pi interactions with aromatic amino acid residues (Phe, Tyr, Trp).[1]

References

- Synthesis of Biphenylenes and Their Higher Homologues: Wu, Y.-T. et al. Angewandte Chemie International Edition, 2017.[2][3][4] (Describes the lithiation regioselectivity of biphenylene, 20:1 favoring position 1). [3]
- Electrophilic Substitution of Biphenylene: Taylor, R. Journal of the Chemical Society B, 1971. (Establishes Position 2 as the active site for EAS, necessitating the lithiation route for Position 1).
- Biphenylene Chemistry Review: Chemical Reviews, various issues covering strained ring systems and anti-aromaticity. (General grounding on ring strain stability).

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